

# Application Note: Extraction and Isolation of Trisodium Glycyrrhizate

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## Compound of Interest

Compound Name: *Trisodium Glycyrrhizate*

CAS No.: 71277-78-6

Cat. No.: B1326314

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## Abstract

This application note details a robust, scalable protocol for the extraction of Glycyrrhizic Acid (GA) from *Glycyrrhiza glabra* (Licorice) roots and its subsequent conversion and isolation as **Trisodium Glycyrrhizate**.<sup>[1]</sup> Unlike standard monoammonium salt extractions, the isolation of the trisodium salt requires precise stoichiometric control and pH management to ensure complete neutralization of the tricarboxylic aglycone-sugar complex. This guide integrates green chemistry principles with industrial purification techniques, validated by HPLC-PDA analysis.

## Introduction

**Trisodium glycyrrhizate** (

) is the fully neutralized sodium salt of glycyrrhizic acid. While the monoammonium salt (MAG) is commonly used as a sweetener, the trisodium form is preferred in specific pharmaceutical and cosmetic applications due to its high water solubility and stability in neutral-to-alkaline formulations.

The molecule possesses three carboxylic acid groups: two on the glucuronic acid moiety and one on the aglycone (glycyrrhetic acid) structure. Successful isolation requires a "Catch-and-Release" strategy: extracting the glycoside in its soluble form, precipitating it as the insoluble free acid to remove impurities, and finally regenerating the salt form under controlled conditions.

## Pre-Analytical Considerations

### Raw Material Quality

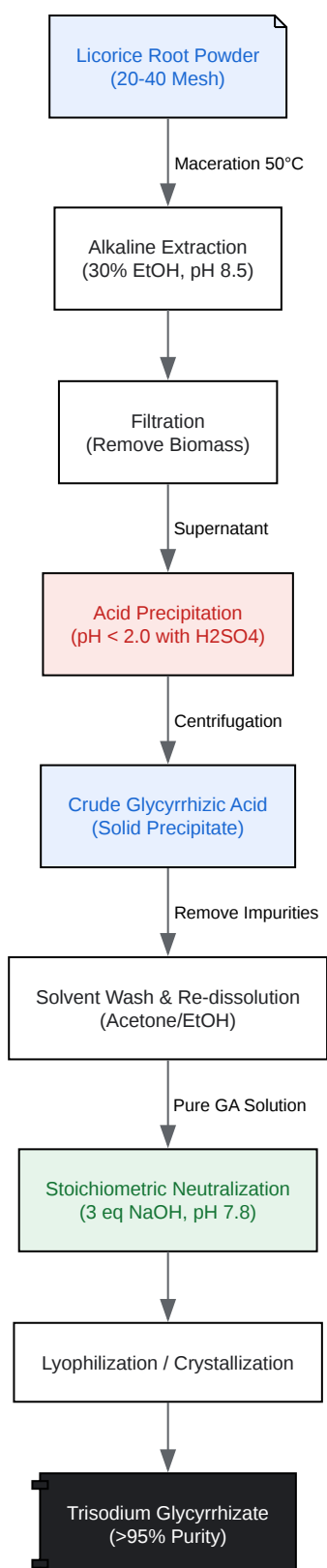
- Source: Roots and stolons of *Glycyrrhiza glabra* or *G. uralensis*.
- Particle Size: Grind roots to 20–40 mesh. Ultra-fine powder (<60 mesh) can cause column clogging and filtration difficulties due to starch gelatinization.
- Target Content: >3.0% Glycyrrhizic acid (w/w).[\[1\]](#)[\[2\]](#)

### Solvent Selection Logic

Solvent System	Efficacy	Green Score	Application
Water (pH 8-9)	High	Excellent	Primary extraction (solubilizes GA as carboxylate).
Ethanol/Water (30:70)	High	Good	Reduces extraction of water-soluble polysaccharides (starch/pectin).
Glacial Acetic Acid	High	Poor	Used for recrystallization (industrial); avoided in this protocol for safety.
Sulfuric Acid (dilute)	N/A	Moderate	Essential for precipitation (protonation of carboxyls).

## Workflow Overview

The following diagram illustrates the critical path from raw biomass to the isolated trisodium salt.



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Caption: Process flow for the isolation of **Trisodium Glycyrrhizate**, highlighting the critical acid-precipitation purification step.

## Experimental Protocols

### Protocol A: Extraction and Purification of Glycyrrhizic Acid (Precursor)

Objective: To isolate high-purity Glycyrrhizic Acid (GA) free from flavonoids and polysaccharides.

Reagents:

- Ethanol (95%)
- Sulfuric Acid ( ), 20% v/v
- Ammonium Hydroxide ( ), 25%
- Deionized Water

Step-by-Step Methodology:

- Extraction:
  - Suspend 100 g of Licorice root powder in 800 mL of 30% Ethanol/Water solution.
  - Adjust pH to 8.0–9.0 using dilute (GA is soluble as an ammonium salt).
  - Extract at 50°C for 4 hours with continuous stirring.
  - Note: Avoid boiling, as this extracts excessive starch and hydrolyzes the glycoside.
- Filtration:

- Filter the slurry through a Büchner funnel (Whatman No. 1). Wash the marc (residue) with 100 mL fresh solvent. Combine filtrates.
- Concentration:
  - Concentrate the filtrate under vacuum (Rotary Evaporator, 50°C) to approximately 25% of the original volume to remove ethanol.
- Acid Precipitation (The "Catch"):
  - Cool the aqueous concentrate to 4°C.
  - Slowly add 20%  
  
dropwise with vigorous stirring until pH reaches 1.5–2.0.
  - Mechanism:<sup>[3]</sup><sup>[4]</sup> At this pH, the carboxyl groups are protonated ( ), rendering GA insoluble.
  - Allow the precipitate to settle overnight at 4°C.
- Washing:
  - Centrifuge (4000 rpm, 15 min) to collect the brownish precipitate.
  - Wash the pellet 3x with ice-cold acidic water (pH 2) to remove soluble salts and sugars.
- Secondary Purification (Optional but Recommended):
  - Dissolve the wet pellet in 200 mL Acetone.
  - Filter to remove insoluble polysaccharides/proteins.
  - Evaporate acetone to obtain purified Crude GA.

## Protocol B: Synthesis of Trisodium Glycyrrhizate

Objective: To convert the purified free acid into the trisodium salt with precise stoichiometry.

#### Reagents:

- Purified Glycyrrhizic Acid (from Protocol A)
- Sodium Hydroxide (NaOH), 1.0 M Standardized Solution
- Methanol (HPLC grade)[5]

#### Step-by-Step Methodology:

- Preparation:
  - Determine the dry weight of the purified GA. Calculate the theoretical moles of GA (MW 822.9 g/mol ).
- Dissolution:
  - Suspend the GA in a minimum volume of 50% Ethanol/Water.
- Neutralization:
  - Monitor pH continuously with a calibrated pH meter.
  - Slowly titrate with 1.0 M NaOH.
  - Target: The goal is to neutralize all three carboxyl groups.
  - Endpoint: Adjust pH to 7.5–8.0.
  - Caution: Do not exceed pH 9.0, as alkaline hydrolysis can cleave the glycosidic bond, removing the sugar moiety (forming Glycyrrhetic acid).
- Isolation:
  - Method 1 (Crystallization): Add excess Ethanol (ratio 1:5) to the neutralized solution to induce crystallization of the sodium salt. Cool to -20°C.

- Method 2 (Lyophilization): Freeze-dry the aqueous solution directly. This yields a fluffy white powder, highly soluble in water.

## Quality Control & Characterization

### HPLC Validation Method

Verify the purity of the final **Trisodium Glycyrrhizate** using the following validated parameters.

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 250 x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile : 1% Acetic Acid in Water (40:60 v/v)
Flow Rate	1.0 mL/min
Detection	UV-Vis / PDA at 254 nm
Injection Vol	10 µL
Retention Time	~12-15 min (varies by column)

Acceptance Criteria:

- Purity: >95% (Area normalization).
- Appearance: White to pale yellow crystalline powder.
- pH (1% solution): 7.0 – 8.5.

### Troubleshooting Guide (Self-Validating)

- Issue: Low Yield during Precipitation.
  - Cause: pH not low enough.
  - Fix: Ensure pH is < 2.0. Glycyrrhizic acid is partially soluble at pH 3-4.
- Issue: Sticky/Gummy Precipitate.

- Cause: High sugar/starch content.
- Fix: Increase the ethanol ratio in the initial extraction or perform a pre-wash of the root powder with cold water (discarding the wash).
- Issue: Dark Color in Final Product.
  - Cause: Oxidation of phenolic impurities.
  - Fix: Include an activated charcoal filtration step while the GA is dissolved in Acetone (Protocol A, Step 6).

## References

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- To cite this document: BenchChem. [Application Note: Extraction and Isolation of Trisodium Glycyrrhizate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1326314/docs#application-note-extraction-and-isolation-of-trisodium-glycyrrhizate\]](https://www.benchchem.com/product/b1326314/docs#application-note-extraction-and-isolation-of-trisodium-glycyrrhizate)

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